

# DEHP standard material safety data sheet (MSDS)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: DEHP (Standard)

Cat. No.: B3432700

[Get Quote](#)

An In-depth Technical Guide to the Material Safety Data Sheet (MSDS) for Di(2-ethylhexyl) phthalate (DEHP)

## Introduction

Di(2-ethylhexyl) phthalate (DEHP), also known as bis(2-ethylhexyl) phthalate or dioctyl phthalate (DOP), is a manufactured chemical compound belonging to the phthalate ester class. [1][2] It is a colorless, viscous liquid with almost no odor. [1][3] Due to its efficacy and low cost, DEHP is extensively used as a plasticizer, primarily to impart flexibility and softness to polyvinyl chloride (PVC) products. [3][4] Its applications are widespread, ranging from medical devices like IV tubing and blood bags to consumer goods such as floor tiles, shower curtains, and food packaging materials. [1][4][5] Given its prevalence and toxicological profile, a thorough understanding of its Material Safety Data Sheet (MSDS) is critical for researchers, scientists, and drug development professionals to ensure safe handling and mitigate exposure risks.

This technical guide provides a comprehensive overview of the core safety and technical data for DEHP, structured for a scientific audience. It includes detailed tables of quantitative data, outlines of standard experimental protocols for toxicity assessment, and visualizations of key pathways and workflows.

## Chemical Identification

Proper identification is the first step in chemical safety management. DEHP is known by several synonyms, and its unique CAS number is the standard identifier in scientific databases.

Identifier	Value
Chemical Name	1,2-Benzenedicarboxylic acid, bis(2-ethylhexyl) ester[2]
Synonyms	Di(2-ethylhexyl) phthalate, Bis(2-ethylhexyl) phthalate, DOP, Dioctyl phthalate[2][6]
CAS Number	117-81-7[2][7]
Molecular Formula	C <sub>24</sub> H <sub>38</sub> O <sub>4</sub> [3][6][8]
Molecular Weight	390.56 g/mol [2][3]

## Physical and Chemical Properties

The physicochemical properties of DEHP influence its environmental fate, potential for exposure, and appropriate handling procedures. It is a non-volatile liquid with high lipid solubility, contributing to its persistence and bioaccumulation potential.

Property	Value
Appearance	Colorless, oily liquid with a slight odor[1][6][9]
Boiling Point	384 - 386 °C[9][10]
Melting Point	-47 °C to -55 °C[2][9]
Flash Point	206 °C (403 °F) (Closed Cup)[2]
Specific Gravity	0.986 (at 20°C/20°C)[2][9]
Vapor Pressure	$1.42 \times 10^{-7}$ mm Hg (at 25°C)[9]
Water Solubility	Very low; Insoluble in water[1]
Solubility in Other Solvents	Miscible with mineral oil and hexane; Soluble in most organic solvents[9]
Octanol-Water Partition Coefficient (log Kow)	7.5 - 7.6[9][11]

## Toxicological Information

DEHP is classified as a hazardous substance due to its potential for chronic toxicity, carcinogenicity, and reproductive harm.[12] The primary routes of exposure are ingestion, inhalation, and, to a lesser extent, dermal contact.[1][13]

## Summary of Toxicological Data

The following table summarizes key toxicity values and classifications from regulatory and scientific bodies.

Toxicity Endpoint	Finding / Classification
Acute Oral Toxicity (LD50, Rat)	30 g/kg (Low acute toxicity)[4]
Acute Dermal Toxicity (LD50, Rabbit)	24 g/kg (Low acute toxicity)[4]
Carcinogenicity (IARC)	Group 2B: Possibly carcinogenic to humans[10][14][15]
Carcinogenicity (NTP)	Reasonably anticipated to be a human carcinogen[2][10][15]
Carcinogenicity (EPA)	Probable human carcinogen[1]
Reproductive Toxicity	Category 1B: May damage fertility or the unborn child[7][16][17]
Primary Health Effects	Endocrine disruption, testicular toxicity, liver toxicity, kidney toxicity[3][8][12][18]

## Key Toxicological Endpoints

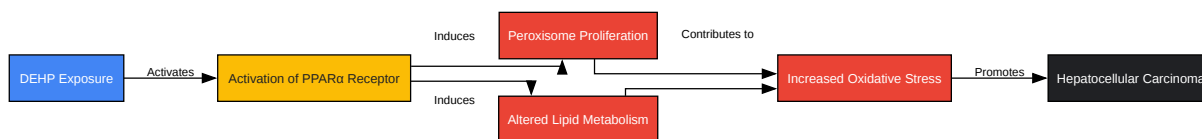
- Carcinogenicity:** The classification of DEHP as a potential carcinogen is based on sufficient evidence from animal studies.[1] Chronic oral exposure in rats and mice has been shown to cause a significant increase in the incidence of liver tumors, specifically hepatocellular carcinomas.[1][9][18]
- Reproductive and Developmental Toxicity:** DEHP is a well-documented reproductive toxicant and endocrine disruptor.[3][19] In animal studies, it has been shown to interfere with sperm formation and reduce fertility.[1] Its mechanism involves disruption of the male reproductive

system's development, and these effects are considered a critical basis for risk assessment. [20] Exposure during pregnancy may adversely affect the development of a child. [21]

- Organ Toxicity: The liver and kidneys are primary target organs for DEHP toxicity following chronic exposure. [8][18] Animal studies have reported increased liver and lung weights as well as kidney damage. [8]

## Proposed Signaling Pathway for Hepatotoxicity

One of the proposed mechanisms for DEHP-induced liver tumors involves the activation of the Peroxisome Proliferator-Activated Receptor alpha (PPAR $\alpha$ ). [9] This nuclear receptor plays a key role in lipid metabolism. Activation by DEHP leads to peroxisome proliferation and altered lipid metabolism, which can increase oxidative stress and ultimately promote the development of hepatocellular carcinoma in rodents. [9]



[Click to download full resolution via product page](#)

Caption: Proposed mechanism of DEHP-induced hepatotoxicity via PPAR $\alpha$  activation.

## Exposure Control and Personal Protection

Controlling exposure is paramount when handling DEHP. This involves a combination of engineering controls, administrative controls, and personal protective equipment (PPE).

## Occupational Exposure Limits

Regulatory agencies have established occupational exposure limits (OELs) to protect workers from the adverse health effects of DEHP.

Agency	Limit Type	Value
OSHA (USA)	PEL (8-hr TWA)	5 mg/m <sup>3</sup> <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[6]</a>
NIOSH (USA)	REL (10-hr TWA)	5 mg/m <sup>3</sup> <a href="#">[1]</a> <a href="#">[6]</a>
NIOSH (USA)	STEL (15-min)	10 mg/m <sup>3</sup> <a href="#">[1]</a> <a href="#">[6]</a>
ACGIH	TLV (8-hr TWA)	5 mg/m <sup>3</sup> <a href="#">[1]</a> <a href="#">[6]</a>
EPA (Drinking Water)	MCL	6 ppb (0.006 mg/L) <a href="#">[1]</a> <a href="#">[4]</a>

TWA: Time-Weighted Average; PEL: Permissible Exposure Limit; REL: Recommended Exposure Limit; STEL: Short-Term Exposure Limit; TLV: Threshold Limit Value; MCL: Maximum Contaminant Level.

## Personal Protective Equipment (PPE)

When engineering controls are insufficient, appropriate PPE must be used.

- Ventilation: Use process enclosures, local exhaust ventilation, or other engineering controls to maintain airborne levels below recommended exposure limits.[\[15\]](#)
- Respiratory Protection: If OELs are exceeded, a high-efficiency particulate aerosol (HEPA) respirator is recommended.[\[15\]](#)
- Eye Protection: Safety glasses or goggles should be worn to minimize eye contact.[\[15\]](#)
- Skin Protection: Wear chemical-resistant gloves, boots, and protective clothing appropriate for the risk of exposure.[\[15\]](#)

## Experimental Protocols

The toxicological data presented in an MSDS are derived from standardized tests. The following sections describe the general methodologies for key toxicity studies, based on internationally recognized OECD (Organisation for Economic Co-operation and Development) Guidelines for the Testing of Chemicals.

### Acute Oral Toxicity (LD50)

This test determines the short-term toxicity of a single oral dose. A common protocol is the OECD Test Guideline 423 (Acute Oral Toxicity - Acute Toxic Class Method).

- Objective: To determine the dose of a substance that is lethal to 50% of the test animals (LD50).
- Methodology:
  - Animal Model: Typically, female rats are used. Animals are fasted prior to dosing.
  - Dosing: The substance is administered orally by gavage in a stepwise procedure using a limited number of animals at each step.
  - Observation: Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days.
  - Endpoint: The LD50 value is estimated based on the number of mortalities observed at different dose levels. The outcome allows for classification into a toxicity category.

## Carcinogenicity Study

This long-term study evaluates the potential of a substance to cause cancer. The protocol is outlined in OECD Test Guideline 451 (Carcinogenicity Studies).

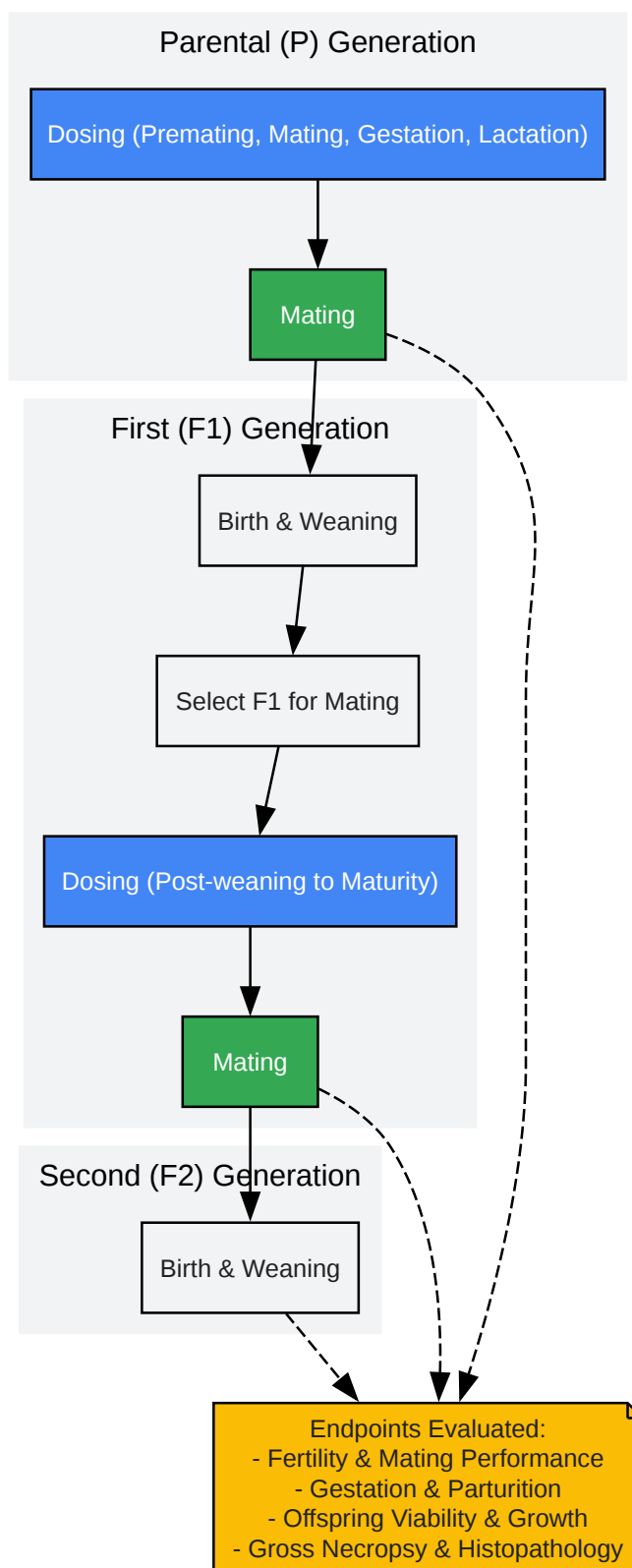
- Objective: To observe test animals for a major portion of their lifespan for the development of neoplastic lesions during or after exposure to the test substance.
- Methodology:
  - Animal Model: Typically, rats and mice are used.
  - Dosing: The substance is administered daily, usually mixed in the diet, for a long-term period (e.g., 18-24 months for mice and 24-30 months for rats). At least three dose levels are used.
  - Observation: Animals are monitored daily for clinical signs of toxicity and palpable masses. Body weight and food consumption are recorded weekly.

- Endpoint: At the end of the study, all animals are subjected to a full necropsy and histopathological examination of all organs and tissues to identify tumors.

## Two-Generation Reproductive Toxicity Study

This protocol assesses effects on male and female reproductive performance and the health of offspring. It is described in OECD Test Guideline 416 (Two-Generation Reproduction Toxicity Study).

- Objective: To assess potential adverse effects on fertility, pregnancy, maternal behavior, and offspring development over two generations.
- Methodology:
  - Animal Model: Typically, rats are used.
  - Dosing: The substance is administered to the parental (P) generation for a pre-mating period and continues through mating, gestation, and lactation.
  - First Generation (F1): Offspring from the P generation are selected to become the F1 generation and are dosed with the substance through to maturity. They are then mated to produce the F2 generation.
  - Endpoints: Key parameters evaluated include fertility indices, number of live births, offspring viability, growth, and developmental landmarks. A full histopathological examination is performed on the reproductive organs of the P and F1 generations.



[Click to download full resolution via product page](#)

Caption: General workflow for a two-generation reproductive toxicity study.



## Handling, Storage, and Disposal

- Handling: Handle in accordance with good industrial hygiene and safety practices.[16] Use only with adequate ventilation and avoid breathing vapors or mist.[13][15] Avoid contact with skin, eyes, and clothing.[15][16]
- Storage: Keep in suitable, closed containers for storage.[16]
- Disposal: DEHP should be disposed of as hazardous waste.[16] Incineration is a recommended disposal method.[15] Do not let the product enter drains, and dispose of it in accordance with national, state, and local laws.[15][16]

## Ecological Information

DEHP is widespread in the environment due to its use in consumer plastics and its tendency to leach from products.[1][19]

Parameter	Finding
Environmental Fate	Attaches strongly to soil and sediment; breaks down slowly.[1][22]
Persistence	Moderately to slightly persistent in the environment.
Bioaccumulation	Bioaccumulates in aquatic organisms (e.g., fish, invertebrates), but biomagnification in the food chain is not expected due to metabolism.[23][24]
Aquatic Toxicity	Acutely toxic to aquatic organisms and may cause long-term adverse effects in the aquatic environment.[19][25]

## Conclusion

The Material Safety Data Sheet for DEHP reveals a substance with low acute toxicity but significant chronic health risks, including carcinogenicity and reproductive and developmental toxicity.[12][21] Its physical properties necessitate careful handling to prevent environmental contamination and human exposure. For researchers, scientists, and drug development

professionals, a comprehensive understanding and strict adherence to the safety guidelines outlined in the MSDS are essential for minimizing risks in both laboratory and industrial settings. The use of appropriate engineering controls and personal protective equipment, coupled with proper storage and disposal practices, forms the foundation of safe DEHP management.

#### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## References

- 1. [atsdr.cdc.gov](https://atsdr.cdc.gov) [[atsdr.cdc.gov](https://atsdr.cdc.gov)]
- 2. DEHP [[drugfuture.com](https://drugfuture.com)]
- 3. Toxic Effects of Di-2-ethylhexyl Phthalate: An Overview - PMC [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. Bis(2-ethylhexyl) phthalate - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 5. [gov.uk](https://gov.uk) [[gov.uk](https://gov.uk)]
- 6. [nj.gov](https://nj.gov) [[nj.gov](https://nj.gov)]
- 7. [farnell.com](https://farnell.com) [[farnell.com](https://farnell.com)]
- 8. [epa.gov](https://epa.gov) [[epa.gov](https://epa.gov)]
- 9. [ntp.niehs.nih.gov](https://ntp.niehs.nih.gov) [[ntp.niehs.nih.gov](https://ntp.niehs.nih.gov)]
- 10. [scribd.com](https://scribd.com) [[scribd.com](https://scribd.com)]
- 11. 1. What are the properties of diethylhexyl phthalate (DEHP)? [[greenfacts.org](https://greenfacts.org)]
- 12. [cpsc.gov](https://cpsc.gov) [[cpsc.gov](https://cpsc.gov)]
- 13. [spectrumchemical.com](https://spectrumchemical.com) [[spectrumchemical.com](https://spectrumchemical.com)]
- 14. E-Limit [[elimit.online.worksafebc.com](https://elimit.online.worksafebc.com)]
- 15. [tenoit.com.tw](https://tenoit.com.tw) [[tenoit.com.tw](https://tenoit.com.tw)]
- 16. [cdhfinechemical.com](https://cdhfinechemical.com) [[cdhfinechemical.com](https://cdhfinechemical.com)]
- 17. [idesapetroquimica.com](https://idesapetroquimica.com) [[idesapetroquimica.com](https://idesapetroquimica.com)]

- 18. RELEVANCE TO PUBLIC HEALTH - Toxicological Profile for Di(2-Ethylhexyl)Phthalate (DEHP) - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 19. Di-(2-ethyl hexyl) phthalate (DEHP) [utslappisiffror.naturvardsverket.se]
- 20. health.state.mn.us [health.state.mn.us]
- 21. Di(2-ethylhexyl)phthalate (DEHP) - Proposition 65 Warnings Website [p65warnings.ca.gov]
- 22. Di(2-Ethylhexyl)Phthalate (DEHP) | ToxFAQs™ | ATSDR [wwwn.cdc.gov]
- 23. 3. Can DEHP affect the environment? [greenfacts.org]
- 24. POTENTIAL FOR HUMAN EXPOSURE - Toxicological Profile for Di(2-Ethylhexyl)Phthalate (DEHP) - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 25. Frontiers | Ecological Risk Assessment of Phthalate Esters (DBP and DEHP) in Surface Water of China [frontiersin.org]
- To cite this document: BenchChem. [DEHP standard material safety data sheet (MSDS)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3432700#dehp-standard-material-safety-data-sheet-msds]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)